

Preparation of Fosfomycin Calcium Hydrate Stock Solutions for In Vitro Experiments

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Compound of Interest

Compound Name: Fosfomycin calcium hydrate

Cat. No.: B1251369

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Fosfomycin is a broad-spectrum antibiotic that inhibits the initial step of bacterial cell wall biosynthesis.^[1] Its unique mechanism of action, involving the irreversible inactivation of the enzyme MurA, makes it a valuable agent against a variety of Gram-positive and Gram-negative pathogens, including multidrug-resistant strains.^{[1][2]} Accurate and reproducible in vitro experiments are crucial for evaluating the efficacy of fosfomycin, determining minimum inhibitory concentrations (MICs), and understanding its synergistic potential with other antimicrobials.

This document provides detailed protocols for the preparation of **Fosfomycin calcium hydrate** stock solutions for use in various in vitro assays. It includes information on the solubility, stability, and proper handling of this compound, as well as guidelines for its use in susceptibility testing.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **Fosfomycin calcium hydrate** is essential for the accurate preparation of stock solutions.

Property	Value	References
Molecular Formula	$C_3H_5CaO_4P \cdot H_2O$	[2][3]
Molecular Weight	194.14 g/mol	[3]
Appearance	White or almost white crystalline powder	[4]
Solubility	Slightly soluble in water; practically insoluble in methanol and ethanol. Soluble in DMSO.	[4][5][6][7]
Storage (Powder)	-20°C in a well-closed container, protected from light.	[2][8]
Stability (Powder)	≥ 4 years at -20°C.	[9]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 1 month.	[5][8]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Stock Solution

This protocol is suitable for preparing a high-concentration stock solution of **Fosfomycin calcium hydrate** for use in broth microdilution or agar dilution assays.

Materials:

- **Fosfomycin calcium hydrate** powder
- Sterile, purified water (e.g., deionized, distilled, or Milli-Q)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance

- Vortex mixer
- Sterile syringe filters (0.22 µm pore size)

Procedure:

- Potency Adjustment Calculation: Before weighing, consult the manufacturer's certificate of analysis for the potency of the **Fosfomycin calcium hydrate** powder. The potency is typically expressed as µg of active fosfomycin per mg of powder. Use the following formula to calculate the required weight of the powder:

$$\text{Weight (mg)} = (\text{Desired Concentration (}\mu\text{g/mL)} \times \text{Desired Volume (mL)}) / \text{Potency (}\mu\text{g/mg)}$$

Example: To prepare 10 mL of a 10,240 µg/mL stock solution from a powder with a potency of 725 µg/mg:

$$\text{Weight (mg)} = (10240 \mu\text{g/mL} \times 10 \text{ mL}) / 725 \mu\text{g/mg} = 141.24 \text{ mg}$$

- Weighing: Accurately weigh the calculated amount of **Fosfomycin calcium hydrate** powder using a calibrated analytical balance.
- Dissolution: Add the weighed powder to a sterile conical tube. Add a small volume of sterile, purified water and vortex thoroughly. Due to its slight solubility, this may require extended vortexing. Gradually add the remaining volume of water while continuing to vortex until the powder is completely dissolved.
- Sterilization (Optional): If the stock solution needs to be sterile and was not prepared under aseptic conditions, it can be filter-sterilized using a 0.22 µm syringe filter. Ensure the filter is compatible with aqueous solutions.
- Aliquoting and Storage: Aliquot the stock solution into sterile, single-use tubes (e.g., cryovials). Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^{[5][8]} Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Stock Solution using a Buffer

For applications where pH control is critical or if solubility in water is a concern, a buffered solution can be used.

Materials:

- **Fosfomycin calcium hydrate** powder
- Sterile 0.05 M Tris buffer, pH 7.0
- Other materials as listed in Protocol 1

Procedure:

- **Prepare 0.05 M Tris buffer, pH 7.0:** Prepare the buffer using standard laboratory procedures and sterilize by autoclaving or filtration.
- **Potency Adjustment and Weighing:** Follow steps 1 and 2 from Protocol 1.
- **Dissolution:** Add the weighed powder to a sterile conical tube. Add the sterile 0.05 M Tris buffer (pH 7.0) to the desired final volume.^[4] Vortex thoroughly until the powder is completely dissolved.
- **Sterilization, Aliquoting, and Storage:** Follow steps 4 and 5 from Protocol 1. The stock solution in Tris buffer can be stored at 5°C or below for up to 7 days.^[4]

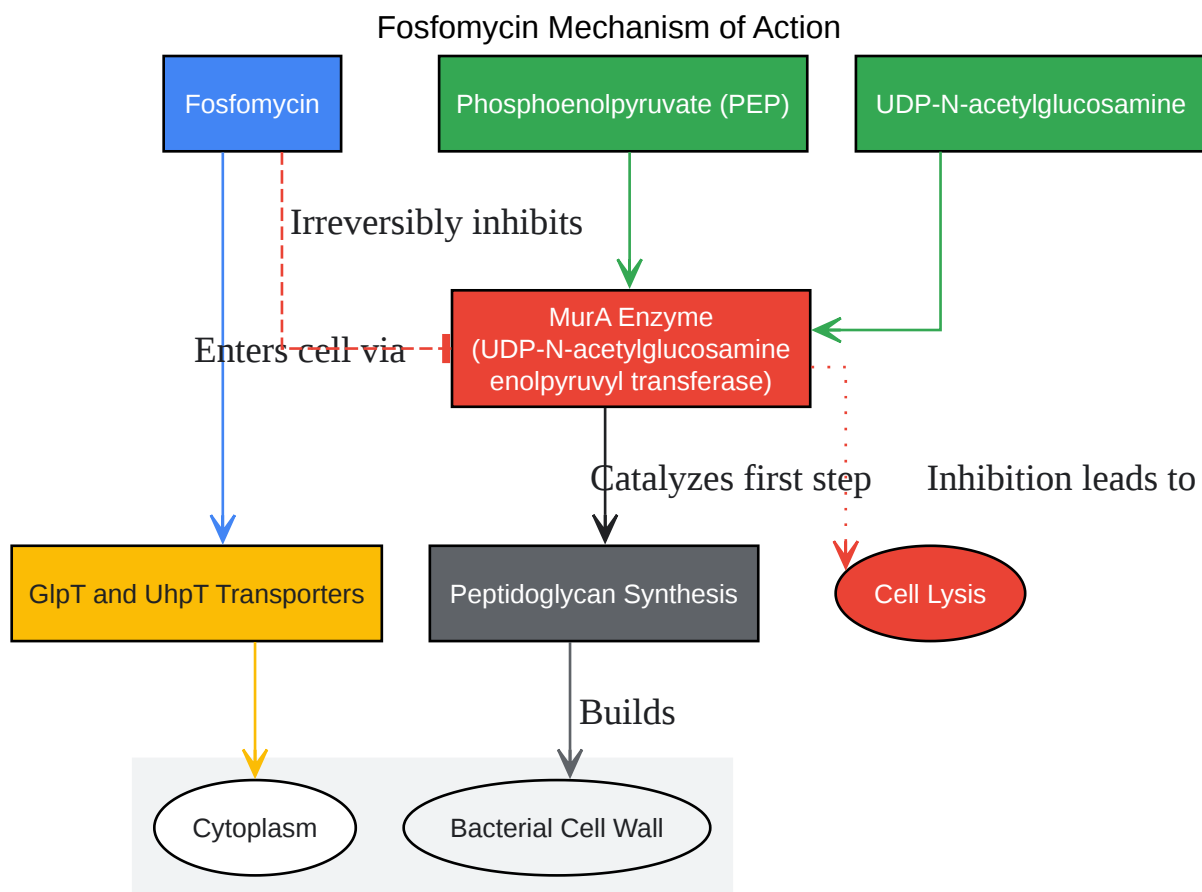
Application in In Vitro Susceptibility Testing

Fosfomycin susceptibility testing, particularly for Enterobacteriaceae, requires the supplementation of the growth medium with Glucose-6-Phosphate (G6P) to induce the expression of the fosfomycin transporters GlpT and UhpT.

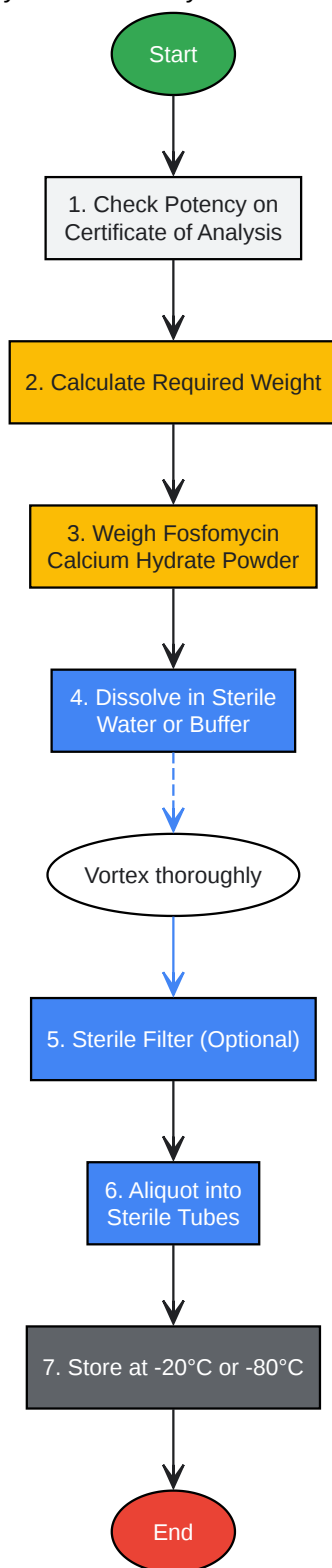
Parameter	Recommendation	References
Testing Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB) or Mueller-Hinton Agar (MHA)	
G6P Supplementation	25 µg/mL	
Typical Stock Concentration	1280 µg/mL or 10,240 µg/mL	
Typical In Vitro Concentration Range	0.25 to 512 µg/mL	

Visualizations

Fosfomycin Mechanism of Action



Workflow for Fosfomycin Calcium Hydrate Stock Solution Preparation

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